

Prudent Disposal Procedures for 11-Dehydroxygrevilloside B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Dehydroxygrevilloside B

Cat. No.: B590245

[Get Quote](#)

For research, scientific, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) for **11-Dehydroxygrevilloside B** is not publicly available, this document outlines general best practices for its disposal based on its known chemical properties and standard laboratory procedures for similar research compounds. This guidance is intended to provide essential safety and logistical information for operational and disposal planning.

Chemical and Physical Properties

A summary of the known properties of **11-Dehydroxygrevilloside B** is provided below. This information is crucial for assessing potential hazards and determining the appropriate disposal route.

Property	Value	Source
CAS Number	197307-49-6	United States Biological[1]
Molecular Formula	C17H26O7	BioCrick[2]
Molecular Weight	342.4 g/mol	BioCrick[2]
Physical Description	Powder	BioCrick[2]
Purity	>98%	BioCrick[2]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	BioCrick[2]

Immediate Safety and Handling Precautions

Before handling **11-Dehydroxygrevilloside B**, it is imperative to adhere to standard laboratory safety protocols. While specific toxicity data is not available, the compound should be treated as potentially hazardous.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (such as nitrile), and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of the powder.
- **Spill Management:** In the event of a spill, avoid generating dust. Carefully sweep up the solid material and place it in a designated, sealed container for disposal. Clean the spill area with an appropriate solvent and decontaminate all surfaces.

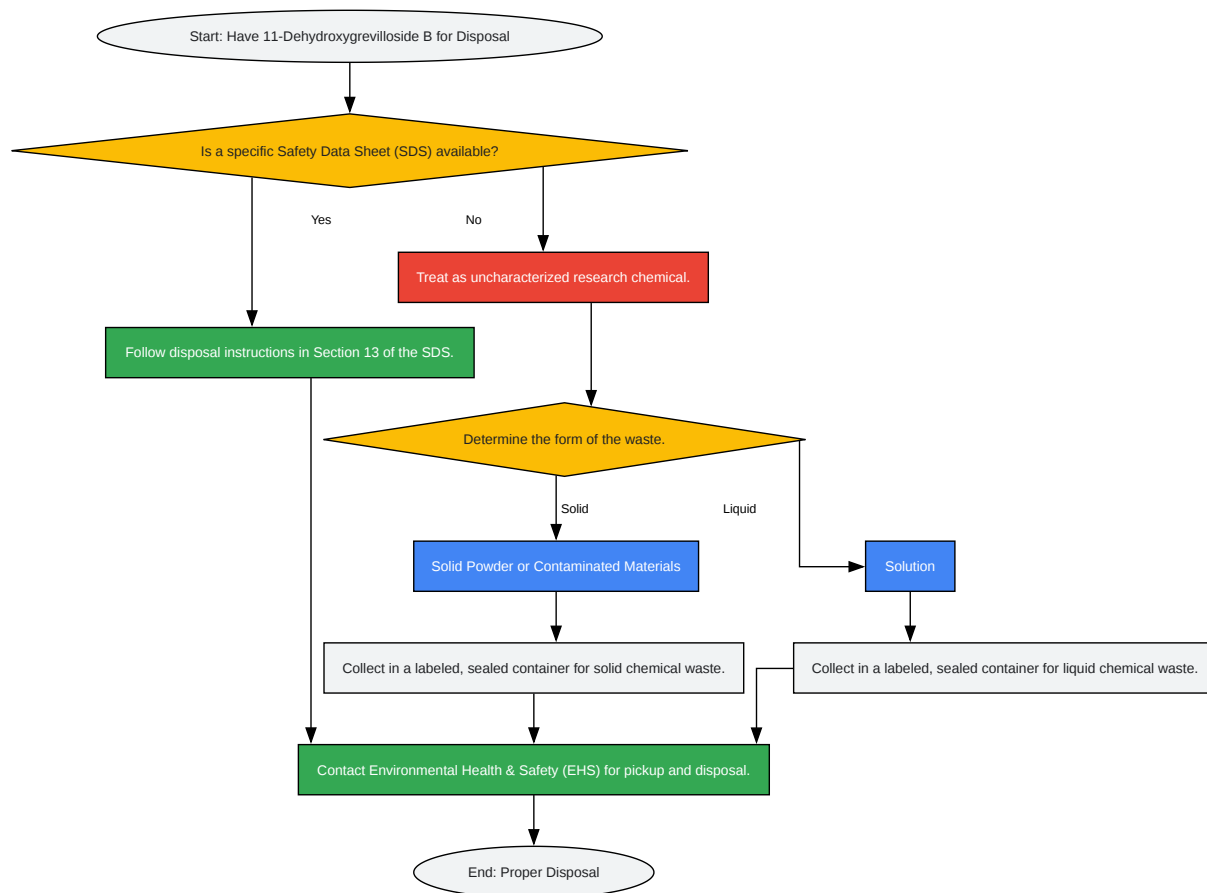
Step-by-Step Disposal Protocol

The disposal of **11-Dehydroxygrevilloside B** must comply with all local, state, and federal regulations. The following is a general procedural guide:

- **Waste Characterization:** Due to the lack of specific hazard data, **11-Dehydroxygrevilloside B** should be treated as a chemical waste. Do not dispose of it down the drain or in the regular trash.
- **Waste Segregation:**
 - **Solid Waste:** Collect waste **11-Dehydroxygrevilloside B** powder in a clearly labeled, sealed, and chemically compatible container. The label should include the chemical name ("**11-Dehydroxygrevilloside B**"), the quantity, and the date.
 - **Contaminated Materials:** Any materials contaminated with the compound, such as weighing paper, gloves, and pipette tips, should be placed in a separate, labeled container for solid chemical waste.
 - **Solutions:** If the compound is in a solution, it should be collected in a labeled, sealed container for liquid chemical waste. The label should identify the solvent and the approximate concentration of the compound.
- **Storage of Waste:** Store waste containers in a designated, secure area away from incompatible materials. Ensure the storage area is cool and dry.
- **Arrangement for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste. Provide them with all available information on the compound.
- **Documentation:** Maintain a record of the amount of **11-Dehydroxygrevilloside B** disposed of, the date of disposal, and the method used.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **11-Dehydroxygrevilloside B**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **11-Dehydroxygrevilloside B**.

Disclaimer: This information is provided as a general guide for the disposal of **11-Dehydroxygrevilloside B** in a laboratory setting. It is not a substitute for a formal hazard assessment and does not override the requirements of your institution's EHS policies or local, state, and federal regulations. Always consult with your EHS office for specific guidance on chemical waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. usbio.net [usbio.net]
- 2. biocrick.com [biocrick.com]
- To cite this document: BenchChem. [Prudent Disposal Procedures for 11-Dehydroxygrevilloside B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590245#11-dehydroxygrevilloside-b-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com